

Alpelisib hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Alpelisib hydrochloride*

Cat. No.: *B15144926*

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Alpelisib Hydrochloride Technical Support Center

Welcome to the technical resource center for **Alpelisib hydrochloride**. This guide provides researchers, scientists, and drug development professionals with essential information on solubility, solution preparation, and troubleshooting for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is Alpelisib and how does it work?

A: Alpelisib is an orally bioavailable small molecule that selectively inhibits the alpha isoform of phosphatidylinositol 3-kinase (PI3K α).^{[1][2][3]} The PI3K/AKT/mTOR pathway is a critical signaling pathway for cellular proliferation, growth, and survival, and it is frequently overactivated in cancer.^{[2][4]} Alpelisib targets the p110 α catalytic subunit of PI3K, including common mutant forms, thereby blocking the downstream signaling cascade and reducing tumor growth.^{[2][5][6]} It is the first PI3K inhibitor approved for treating certain types of advanced breast cancer with PIK3CA mutations.^{[2][5][7]}

Q2: In which solvents is **Alpelisib hydrochloride** soluble?

A: **Alpelisib hydrochloride** has high solubility in DMSO. It has limited solubility in ethanol and is practically insoluble in water, especially at neutral and basic pH.^{[8][9][10]} Its solubility is pH-

dependent, showing higher solubility in acidic conditions.[\[8\]](#) For detailed quantitative data, please refer to the solubility tables below.

Q3: How should I store **Alpelisib hydrochloride** powder and stock solutions?

A:

- Powder: The solid compound should be stored at -20°C for long-term stability (up to 3 years).
[\[1\]](#)[\[9\]](#)
- Stock Solutions: Aliquot stock solutions to avoid repeated freeze-thaw cycles. In a solvent like DMSO, solutions can be stored at -80°C for up to one year or at -20°C for up to one month.[\[9\]](#)

Troubleshooting Guide

Q1: I'm having trouble completely dissolving **Alpelisib hydrochloride** in DMSO. What should I do?

A: This is a common issue that can often be resolved with the following steps:

- Use Fresh, Anhydrous DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly reduce the solubility of **Alpelisib hydrochloride**.[\[9\]](#)[\[10\]](#) Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
- Sonication: Gentle warming and sonication can help break up particles and facilitate dissolution.[\[1\]](#)
- Check Concentration: Ensure you are not trying to prepare a solution that exceeds the maximum solubility limit (see tables below).

Q2: My **Alpelisib hydrochloride** solution appears to have precipitated after being added to an aqueous buffer or cell culture medium. How can I prevent this?

A: This is expected, as **Alpelisib hydrochloride** is practically insoluble in aqueous solutions at neutral pH.[\[8\]](#)[\[9\]](#) The final concentration of the organic solvent (like DMSO) in your aqueous medium must be kept low enough to maintain solubility, typically well below 1%.

- Workflow: First, prepare a high-concentration stock solution in 100% DMSO. Then, perform serial dilutions in your aqueous buffer or medium to reach the desired final concentration for your experiment. The key is to add the DMSO stock to the aqueous solution while vortexing to ensure rapid mixing and prevent localized precipitation.

Q3: Why is the solubility of Alpelisib (free base) different from **Alpelisib hydrochloride**?

A: **Alpelisib hydrochloride** is the salt form of Alpelisib. The hydrochloride salt is generally used to improve properties like stability and handling. However, the solubility characteristics can differ significantly from the free base form. It is crucial to use the solubility data specific to the form of the compound you are working with. For instance, some vendors report the solubility of the free base in DMSO to be as high as 240 mg/mL, while the hydrochloride salt is reported around 96 mg/mL.[1][9]

Data Presentation: Solubility Tables

Table 1: Solubility of **Alpelisib Hydrochloride**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	96	200.86	Use fresh, anhydrous DMSO as moisture can reduce solubility. [9]
Ethanol	3	6.27	-

| Water | Insoluble | - | Practically insoluble (0.02 mg/mL).[8] |

Table 2: pH-Dependent Aqueous Solubility of Alpelisib (Free Base) at 37°C

pH	Solubility (mg/mL)	Condition
1.0	3.64	0.1N HCl[8]
1.1	1.43	Simulated Gastric Fluid[8]

| >3.0 | < 0.09 | - |

Experimental Protocols & Workflows

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

- Weigh Compound: Accurately weigh the required amount of **Alpelisib hydrochloride** powder (Molecular Weight: 477.93 g/mol). To prepare 1 mL of a 100 mM solution, you would need 47.79 mg.
- Add Solvent: Add the appropriate volume of fresh, anhydrous DMSO.
- Dissolve: Vortex the solution and use an ultrasonic bath if necessary to ensure the compound is completely dissolved.
- Store: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term use.

Protocol 2: Formulation for In Vivo Oral Administration (Example)

This protocol describes a common vehicle for oral gavage in animal studies. The final solution is a suspension.

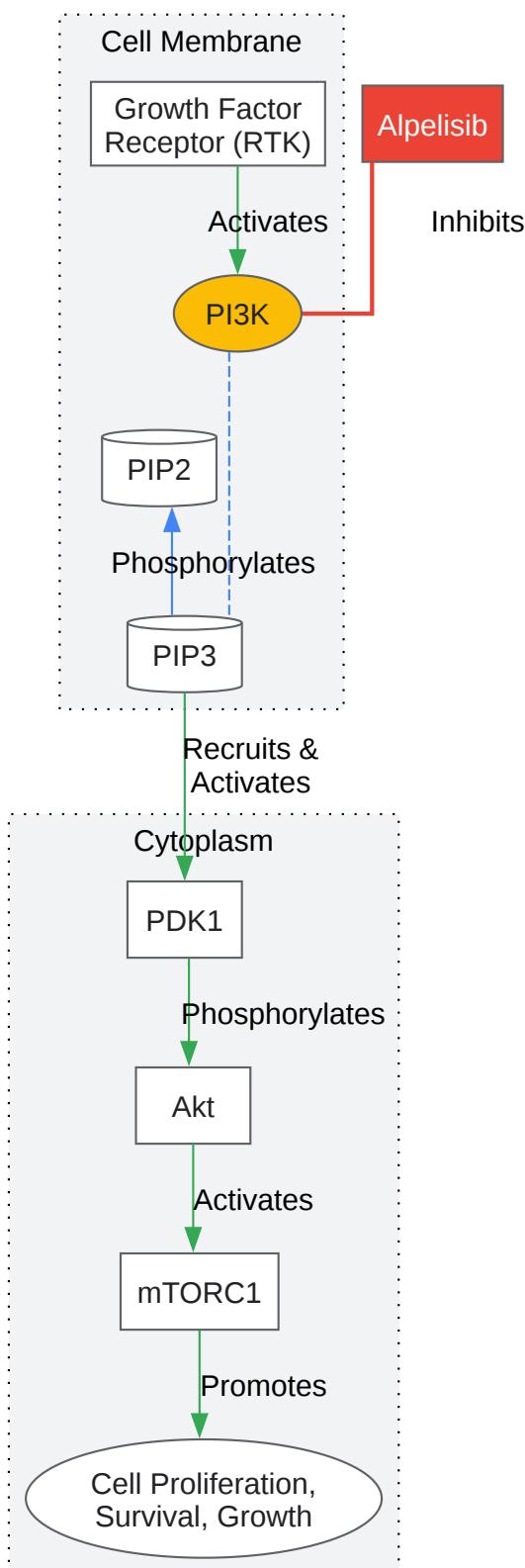
- Prepare Stock: Start with a concentrated, clear stock solution of **Alpelisib hydrochloride** in 100% DMSO (e.g., 96 mg/mL).[9]
- Add Co-solvents: For a 1 mL final working solution, follow these steps in order, ensuring the solution is mixed evenly after each addition:[9]
 - Take 50 µL of the 96 mg/mL DMSO stock solution.

- Add 400 µL of PEG300 and mix until the solution is clear.
- Add 50 µL of Tween® 80 and mix until the solution is clear.
- Add 500 µL of ddH₂O to bring the final volume to 1 mL.
- Administer: Use the mixed solution immediately for optimal results.[9]

Visualizations

Alpelisib Mechanism of Action

Alpelisib selectively inhibits the p110 α subunit of PI3K, which is a key enzyme in the PI3K/Akt/mTOR signaling pathway. This pathway, when activated by growth factors, promotes cell survival, proliferation, and growth. By blocking PI3K α , Alpelisib disrupts this cascade in cancer cells, particularly those with activating PIK3CA mutations.



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Caption: PI3K/Akt/mTOR signaling pathway and the inhibitory action of Alpelisib.

Experimental Workflow: Stock Solution Preparation

This diagram illustrates the standard procedure for preparing a stock solution of **Alpelisib hydrochloride** for laboratory use.



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Caption: Workflow for preparing an **Alpelisib hydrochloride** stock solution.

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